

Determining the Solubility of tert-Butyl (tert-butoxycarbonyl)oxycarbamate: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl (tert-butoxycarbonyl)oxycarbamate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**, a reagent commonly used in organic synthesis, particularly for the introduction of the Boc-protected hydroxylamine functionality. A thorough understanding of its solubility in various organic solvents is critical for its effective use in reaction setups, purification processes, and formulation development.

While specific quantitative solubility data for **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** is not extensively published, this guide provides a framework for its experimental determination. It includes standardized methodologies and a template for data compilation, enabling researchers to generate reliable and consistent solubility profiles tailored to their specific laboratory conditions and solvent systems.

Compound Profile: tert-Butyl (tert-butoxycarbonyl)oxycarbamate

- Synonyms: N,O-Bis(tert-butoxycarbonyl)hydroxylamine, N,O-Di-Boc-hydroxylamine
- CAS Number: 85006-25-3[1]

- Molecular Formula: $C_{10}H_{19}NO_5$ [1]
- Molecular Weight: 233.26 g/mol [1]
- Appearance: White crystalline powder [1][2]

Expected Solubility Trends

Based on the structure of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** and the known solubility of related carbamate compounds, a qualitative solubility profile can be anticipated. Compounds like tert-butyl carbamate are generally soluble in chlorinated solvents (e.g., dichloromethane, chloroform) and alcohols, with lower solubility in non-polar hydrocarbon solvents (e.g., petroleum ether) and water. Similarly, di-tert-butyl dicarbonate is miscible with a wide range of organic solvents but not with water. Therefore, it is expected that **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** will exhibit good solubility in moderately polar to polar aprotic organic solvents.

Quantitative Solubility Data

The precise solubility of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** in various organic solvents should be determined experimentally. The following table is provided as a template for researchers to record their findings.

Solvent	Chemical Formula	Polarity Index	Solubility at 25°C (mg/mL)	Notes
Dichloromethane (DCM)	CH ₂ Cl ₂	3.1	To be determined	Expected to be a good solvent.
Chloroform	CHCl ₃	4.1	To be determined	Expected to be a good solvent.
Tetrahydrofuran (THF)	C ₄ H ₈ O	4.0	To be determined	Expected to be a good solvent.
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	4.4	To be determined	
Acetone	C ₃ H ₆ O	5.1	To be determined	
Acetonitrile (ACN)	C ₂ H ₃ N	5.8	To be determined	
Methanol (MeOH)	CH ₃ OH	5.1	To be determined	
Ethanol (EtOH)	C ₂ H ₅ OH	4.3	To be determined	Expected to be a good solvent.
Isopropanol (IPA)	C ₃ H ₈ O	3.9	To be determined	
Dimethylformamide (DMF)	C ₃ H ₇ NO	6.4	To be determined	A good solvent for many organic compounds.
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	To be determined	A good solvent for many organic compounds.
Toluene	C ₇ H ₈	2.4	To be determined	Expected to be a poor solvent.
Hexane(s)	C ₆ H ₁₄	0.1	To be determined	
Water	H ₂ O	10.2	To be determined	Expected to have low solubility.

Experimental Protocols for Solubility Determination

The following protocols provide standardized methods for determining both the qualitative and quantitative solubility of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**.

Qualitative Solubility Determination

This method provides a rapid assessment of solubility.

Materials:

- **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**
- A selection of organic solvents (see table above)
- Small test tubes or vials (e.g., 1.5 mL)
- Vortex mixer
- Pipettes

Procedure:

- Place a small, accurately weighed amount (e.g., 1-5 mg) of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** into a test tube.
- Add a small, measured volume of the selected solvent (e.g., 100 μ L) to the test tube.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution. If the solid has completely dissolved, the compound is considered soluble at that concentration.
- If the solid has not completely dissolved, add another measured volume of the solvent and repeat the vortexing and observation steps.
- Continue adding the solvent in a stepwise manner until the solid dissolves completely or a large volume of solvent has been added, indicating low solubility.

Quantitative Solubility Determination (Equilibrium Method)

This method determines the equilibrium solubility, providing a more precise measurement.

Materials:

- **tert-Butyl (tert-butoxycarbonyl)oxycarbamate**
- A selection of organic solvents
- Scintillation vials or other sealable containers
- Orbital shaker or rotator in a temperature-controlled environment
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

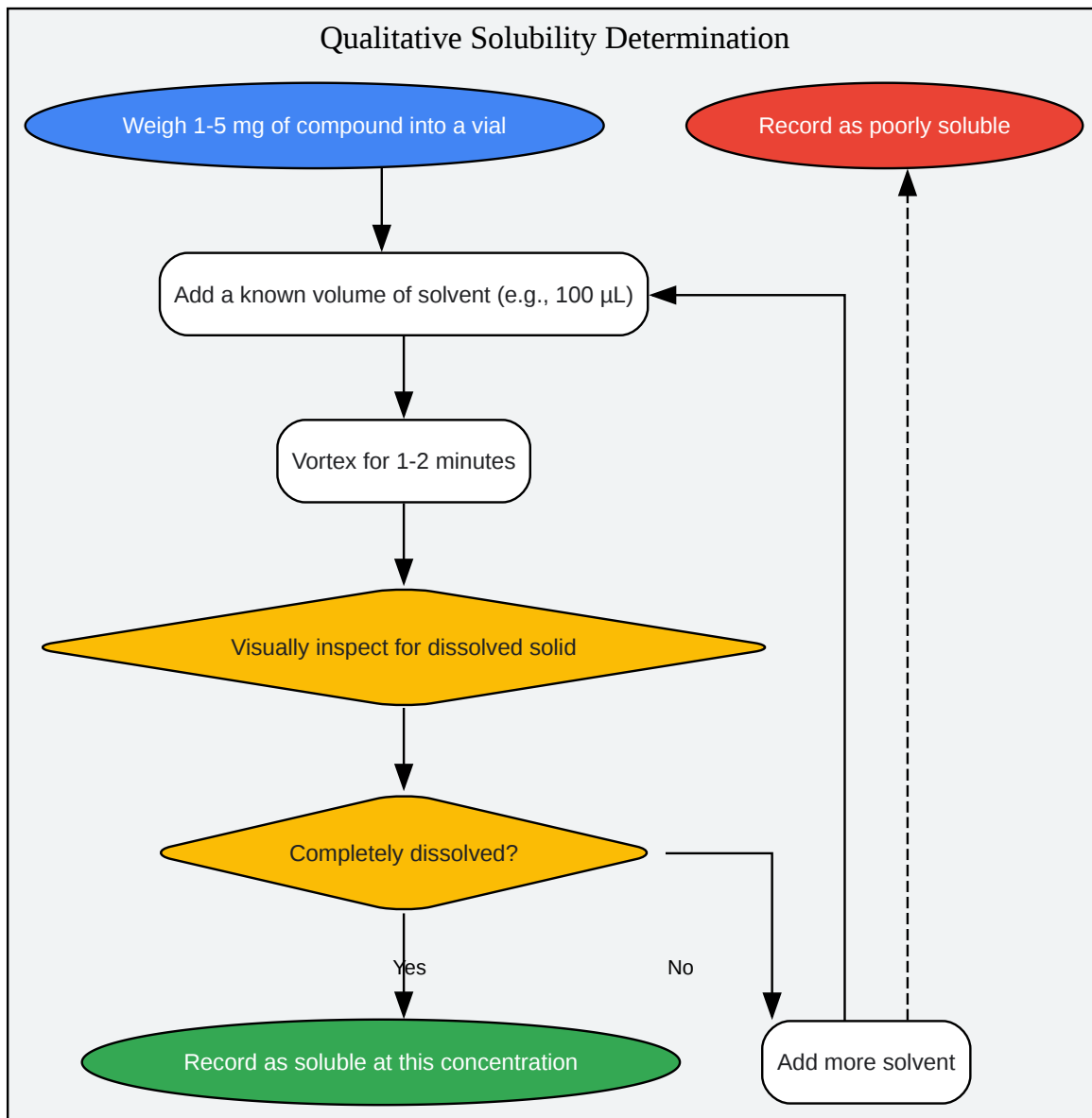
Procedure:

- Add an excess amount of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** to a vial, ensuring that there will be undissolved solid remaining at equilibrium.
- Accurately add a known volume of the selected solvent to the vial.
- Seal the vial to prevent solvent evaporation.
- Place the vial in an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- After the equilibration period, allow the vial to stand undisturbed for a short time to allow the undissolved solid to settle.

- Carefully withdraw a sample of the supernatant and filter it through a syringe filter to remove any undissolved solid.
- Dilute the filtered supernatant with a known volume of an appropriate solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **tert-Butyl (tert-butoxycarbonyl)oxycarbamate** in the diluted sample using a pre-calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original solubility in mg/mL using the measured concentration and the dilution factor.

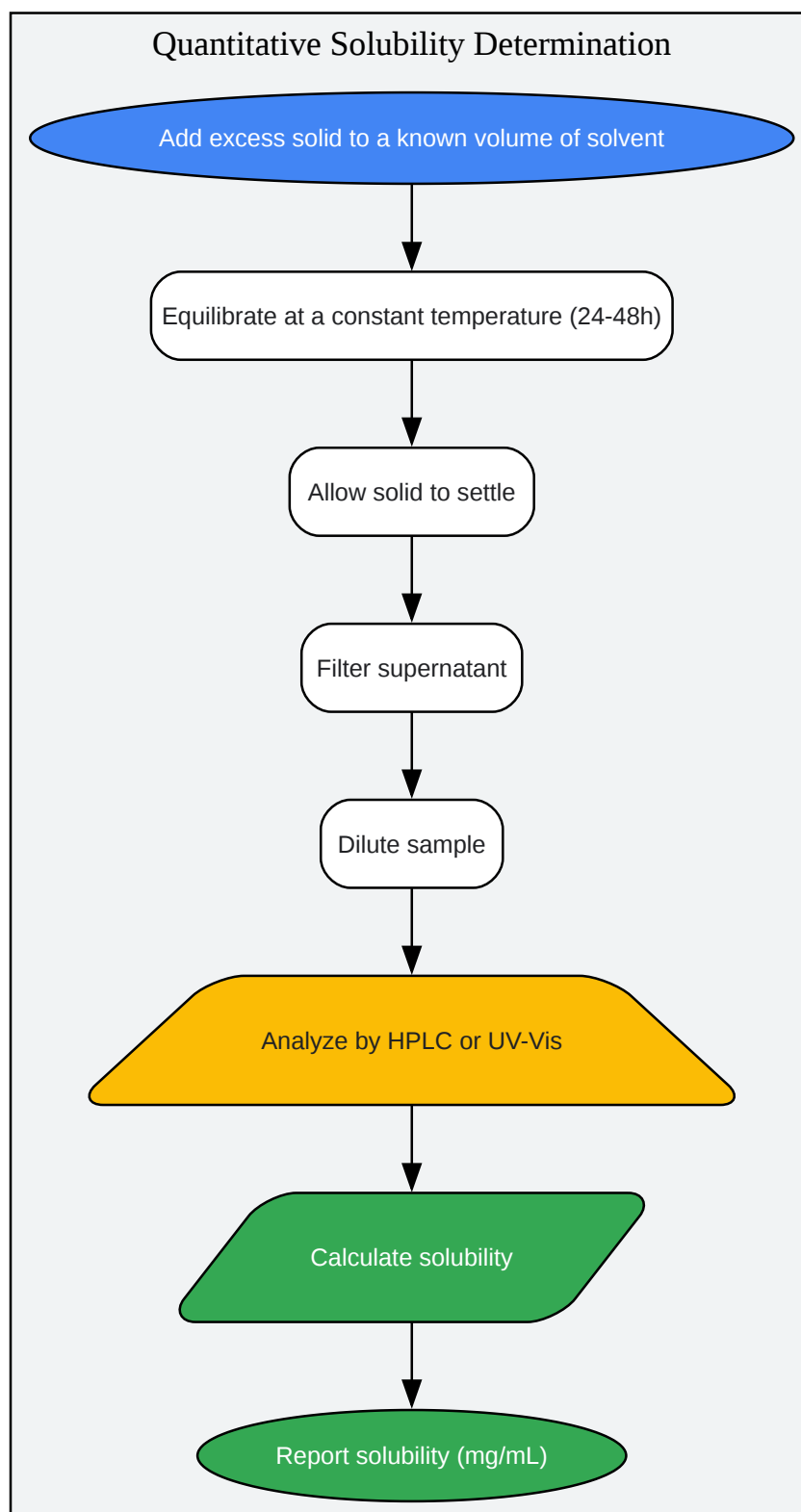
Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for qualitative solubility determination.



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Caption: Workflow for quantitative solubility determination.

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References

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- 2. Tert-Butyl (tert-butoxycarbonyl)oxycarbamate | CymitQuimica [cymitquimica.com]
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